

# An In-depth Technical Guide to the Phytochemical Profile of Texasin

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## Compound of Interest

Compound Name: *Texasin*

Cat. No.: *B1683119*

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This document provides a comprehensive technical overview of the phytochemical profile of **Texasin** (6,7-dihydroxy-4'-methoxyisoflavone). It covers the compound's chemical properties, natural sources, and analytical methodologies. Furthermore, it explores the potential biological activities and signaling pathways associated with **Texasin**, based on the established mechanisms of the isoflavone class of compounds.

## Executive Summary

**Texasin** is a naturally occurring isoflavone, a class of phytoestrogens known for their diverse biological activities. Identified chemically as 6,7-dihydroxy-3-(4-methoxyphenyl)chromen-4-one, it is structurally related to other well-studied isoflavones like genistein and daidzein.[1] **Texasin** has been identified in plant species such as *Trifolium pratense* (Red Clover) and *Baptisia australis*. [1] While specific quantitative data for **Texasin** remains limited in publicly available literature, analysis of its primary plant sources reveals a rich profile of other isoflavones. This guide details the established chemical properties of **Texasin**, presents standardized protocols for isoflavone extraction and quantification, and discusses potential signaling pathways that may be modulated by this compound, drawing parallels from the broader isoflavone family.

## Chemical and Physical Properties of Texasin

**Texasin** is classified as a 4'-methoxyisoflavone.[1][2] Its fundamental properties are crucial for understanding its solubility, stability, and potential interactions in biological systems.

Property	Value	Source(s)
IUPAC Name	6,7-dihydroxy-3-(4-methoxyphenyl)chromen-4-one	[1]
Synonyms	6,7-Dihydroxy-4'-methoxyisoflavone	[2]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>5</sub>	[1][2]
Molecular Weight	284.26 g/mol	[1]
CAS Number	897-46-1	[1]
Melting Point	278-280 °C	[2]
Boiling Point	546 °C at 760 mmHg	[2]
Topological Polar Surface Area	76 Å <sup>2</sup>	[1]
Chemical Class	Isoflavonoids, Polyketides	[1][2]

## Phytochemical Context: Isoflavone Content in *Trifolium pratense*

While specific quantitative analyses for **Texasin** are not prominently featured in the reviewed literature, extensive research on its source, *Trifolium pratense* (Red Clover), provides valuable context on the phytochemical environment in which it exists. Red Clover extracts are known to contain a high concentration of various isoflavones.

Table 3.1: Isoflavone Composition of a Standardized Red Clover Extract (Data adapted from a Phase II clinical extract analysis)[3]

Compound	Chemical Class	Weight Percent (w/w)
Total Isoflavones	-	35.54%
Formononetin	Isoflavone	Not specified
Biochanin A	Isoflavone	Not specified
Daidzein	Isoflavone	Not specified
Genistein	Isoflavone	Not specified
Total Flavonoids	-	1.11%
Total Pterocarpans	-	0.06%

Another study quantified the total isoflavone levels in *Trifolium pratense* at 12.56 mg/g of dry matter.<sup>[4]</sup> These tables highlight that **Texasin** is a constituent within a complex mixture of structurally related and biologically active compounds.

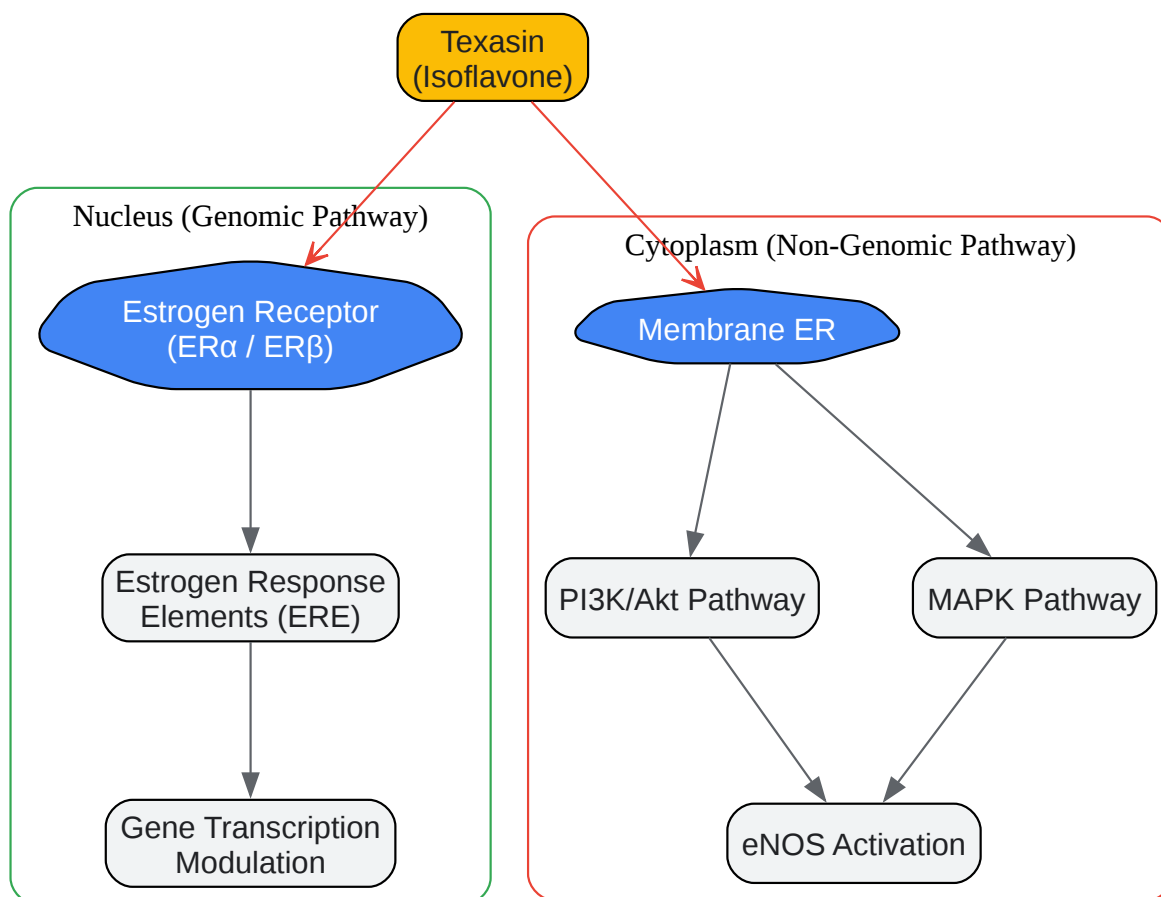
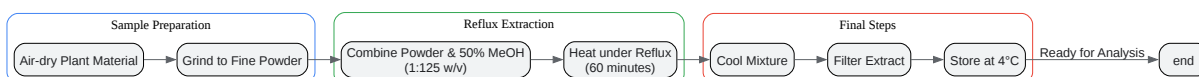
## Experimental Protocols

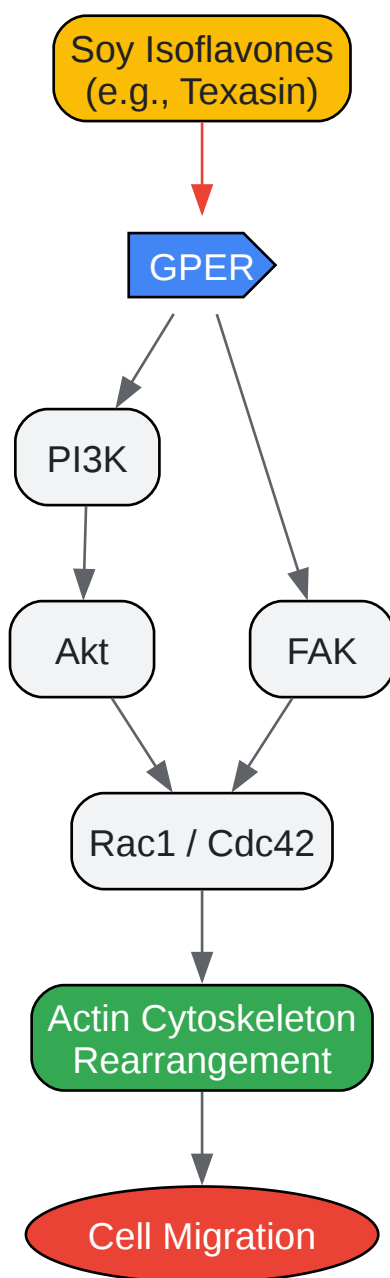
The isolation and quantification of isoflavones like **Texasin** from plant matrices require standardized and validated methodologies. Below are detailed protocols representative of those used in phytochemical research on isoflavone-rich plants.

This protocol is optimized for the extraction of isoflavones from species in the Fabaceae family, such as *Trifolium pratense*.<sup>[4]</sup>

- Sample Preparation: Air-dry the plant material (e.g., aerial parts) at room temperature and grind into a fine powder.
- Extraction Solvent: Prepare a 50% aqueous methanol (MeOH) solution.
- Reflux Extraction:
  - Place 1 gram of the powdered plant material into a round-bottom flask.
  - Add the extraction solvent at a plant material-to-solvent ratio of 1:125 (w/v).

- Connect the flask to a reflux condenser.
- Heat the mixture and maintain at a gentle boil for 60 minutes.
- Filtration and Storage: After cooling, filter the extract through a suitable filter paper. Store the resulting filtrate at 4°C in a dark container prior to analysis.





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